

Commercial Suppliers and Technical Guide for Troglitazone-d4 in Research

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Compound of Interest					
Compound Name:	Troglitazone-d4				
Cat. No.:	B10783404	Get Quote			

This in-depth technical guide is intended for researchers, scientists, and drug development professionals interested in utilizing **Troglitazone-d4** as an internal standard for quantitative analysis. This document provides a summary of commercial suppliers, their product specifications, a detailed experimental protocol for its use in liquid chromatography-mass spectrometry (LC-MS), and an overview of the primary signaling pathway influenced by its non-deuterated counterpart, troglitazone.

Commercial Availability of Troglitazone-d4

Troglitazone-d4 is available from several commercial suppliers specializing in research chemicals and analytical standards. The following table summarizes the product information gathered from publicly available data. For the most accurate and up-to-date specifications, it is recommended to request a Certificate of Analysis (CoA) directly from the supplier.



Supplier	Product Name	CAS Number	Molecular Formula	Purity Specification
Cayman Chemical	Troglitazone-d4	2749370-85-0	C24H23D4NO5S	\geq 99% deuterated forms (d ₁ -d ₄)[1]
Artis Standards	Troglitazone D4	2749370-85-0	Not specified	Not specified[2]
TLC Pharmaceutical Standards	Troglitazone-d4	Not specified	C24H23D4NO5S[3	Not specified
MedChemExpres s	Troglitazone-d4	2749370-85-0	Not specified	>98% (as per general product grade)[4]

Experimental Protocol: Quantification of Troglitazone using Troglitazone-d4 as an Internal Standard by LC-MS/MS

This section outlines a general methodology for the quantitative analysis of troglitazone in a biological matrix (e.g., plasma) using **Troglitazone-d4** as an internal standard. This protocol is based on established methods for similar thiazolidinedione compounds and should be optimized for specific instrumentation and experimental conditions.[5][6][7]

Materials and Reagents

- Troglitazone analytical standard
- Troglitazone-d4 internal standard
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Formic acid (LC-MS grade)
- Ultrapure water



- Biological matrix (e.g., rat plasma)
- Microcentrifuge tubes
- Syringe filters (0.22 μm)
- Autosampler vials

Sample Preparation (Protein Precipitation)

- Spiking: To 100 μL of the biological matrix sample in a microcentrifuge tube, add a known concentration of Troglitazone-d4 solution (e.g., 10 μL of a 1 μg/mL solution).
- Precipitation: Add 300 μL of cold acetonitrile to the sample to precipitate proteins.
- Vortexing: Vortex the mixture for 1 minute to ensure thorough mixing and complete protein precipitation.
- Centrifugation: Centrifuge the tubes at 10,000 x g for 10 minutes at 4°C to pellet the precipitated proteins.
- Supernatant Collection: Carefully transfer the supernatant to a clean microcentrifuge tube.
- Evaporation (Optional): The supernatant can be evaporated to dryness under a gentle stream of nitrogen and reconstituted in the mobile phase for increased sensitivity.
- Filtration: Filter the supernatant through a 0.22 µm syringe filter into an autosampler vial.

Liquid Chromatography Conditions

- LC System: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
- Column: A C18 reverse-phase column (e.g., 50 mm x 2.1 mm, 1.8 μm particle size).
- Mobile Phase A: 0.1% Formic acid in water.
- Mobile Phase B: 0.1% Formic acid in acetonitrile.



- Gradient: A linear gradient from 5% to 95% Mobile Phase B over 5 minutes.
- Flow Rate: 0.4 mL/min.
- Column Temperature: 40°C.
- Injection Volume: 5 μL.

Mass Spectrometry Conditions

- Mass Spectrometer: A triple quadrupole mass spectrometer.
- Ionization Source: Electrospray Ionization (ESI) in positive ion mode.
- Multiple Reaction Monitoring (MRM) Transitions:
 - Troglitazone: Precursor ion (Q1) m/z 442.2 → Product ion (Q3) m/z 165.1
 - Troglitazone-d4: Precursor ion (Q1) m/z 446.2 → Product ion (Q3) m/z 169.1
- Optimization: Ion source parameters such as capillary voltage, source temperature, and gas flows should be optimized for maximum signal intensity. Collision energy for each MRM transition should also be optimized.

Data Analysis

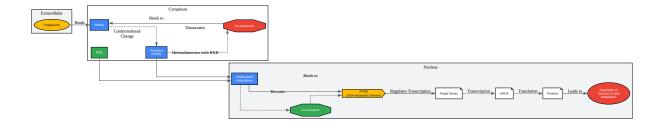
Quantification is achieved by calculating the peak area ratio of the analyte (troglitazone) to the internal standard (**Troglitazone-d4**). A calibration curve is constructed by plotting the peak area ratio against the concentration of the analyte in a series of calibration standards. The concentration of troglitazone in the unknown samples is then determined from this calibration curve.

Signaling Pathway: PPARy Activation by Troglitazone

Troglitazone is a potent agonist of the Peroxisome Proliferator-Activated Receptor gamma (PPARy), a nuclear receptor that plays a crucial role in regulating glucose and lipid metabolism.



[8][9] The activation of PPARy by troglitazone initiates a cascade of events leading to changes in gene expression.



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Caption: PPARy signaling pathway activated by Troglitazone.

Upon entering the cell, troglitazone binds to and activates PPARy, which is primarily located in the nucleus. This binding event causes a conformational change in the PPARy receptor, leading to the dissociation of co-repressor proteins and the recruitment of co-activator proteins. The activated PPARy then forms a heterodimer with the Retinoid X Receptor (RXR).[9][10] This PPARy-RXR heterodimer binds to specific DNA sequences known as Peroxisome Proliferator Response Elements (PPREs) in the promoter regions of target genes.[8][9] This binding

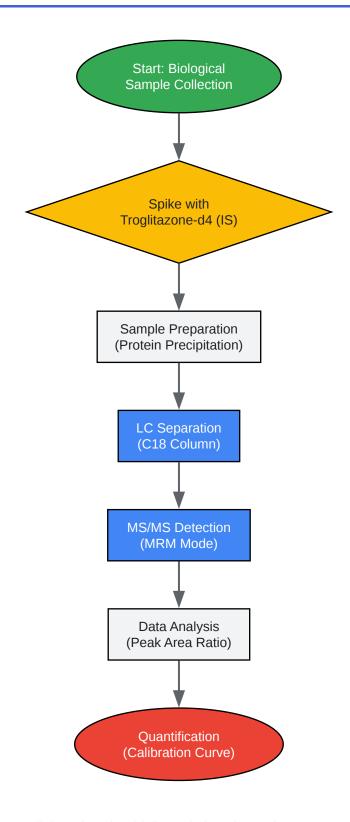


initiates the transcription of genes involved in various metabolic processes, including glucose uptake, insulin sensitivity, and lipid metabolism.

Experimental Workflow for LC-MS Quantification

The following diagram illustrates the general workflow for the quantification of troglitazone using its deuterated internal standard.





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Caption: General workflow for LC-MS/MS quantification.



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